

Technical Guide: Physicochemical Properties of 2-Pyridinecarboxylic Acid (Picolinic Acid)

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Compound of Interest

Compound Name: 2-Picolenecarboxylic acid

Cat. No.: B15596706

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This document provides a comprehensive overview of the physicochemical properties of 2-Pyridinecarboxylic Acid, also known as Picolinic Acid. It is intended for researchers, scientists, and professionals in drug development.

Chemical Identity

- IUPAC Name: Pyridine-2-carboxylic acid[1][2]
- Synonyms: Picolinic acid, α -Pyridinecarboxylic acid, 2-Carboxypyridine[3][4][5][6]
- CAS Number: 98-98-6[2][3][4][5][6][7]
- Molecular Formula: $C_6H_5NO_2$ [2][3][4][6][7]
- Molecular Weight: 123.11 g/mol [1][3][4][5][7]
- Chemical Structure:

Physicochemical Properties

A summary of the key physicochemical properties of 2-Pyridinecarboxylic acid is presented in the table below for easy reference and comparison.

Property	Value	Reference
Appearance	White to off-white crystalline powder/solid	[1][3]
Melting Point	134 - 138 °C	[1][2][3][5]
Boiling Point	293 °C	[3]
Solubility in Water	887 g/L; Very soluble	[3][5]
pKa	0.92 - 0.99	[1][3]
LogP	0.72 - 0.8	[1][3]
Vapor Pressure	0.001 - 0.00789 mmHg (at 25 °C)	[1][3]
Density	1.49 - 1.526 g/cm ³	[2][3]

Experimental Protocols

Detailed methodologies for determining key physicochemical properties are crucial for reproducible research. Below are generalized protocols for experiments commonly cited for carboxylic acids.

3.1. Determination of Melting Point

A standard method for determining the melting point of a crystalline solid like 2-Pyridinecarboxylic acid involves using a capillary melting point apparatus.

- Workflow for Melting Point Determination



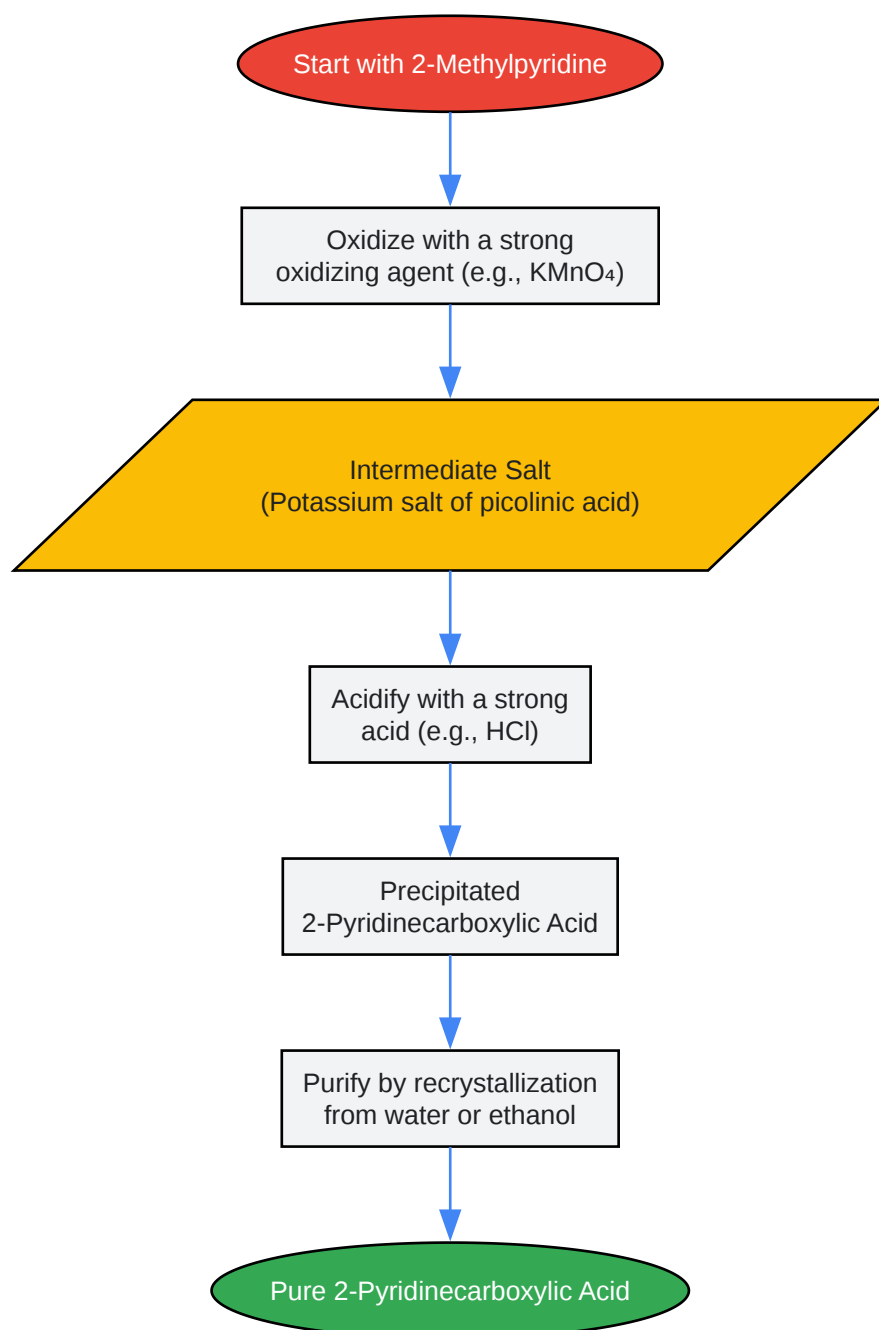
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Workflow for Melting Point Determination

3.2. Synthesis of 2-Pyridinecarboxylic Acid

One common laboratory-scale synthesis involves the oxidation of 2-methylpyridine.

- Synthesis Workflow



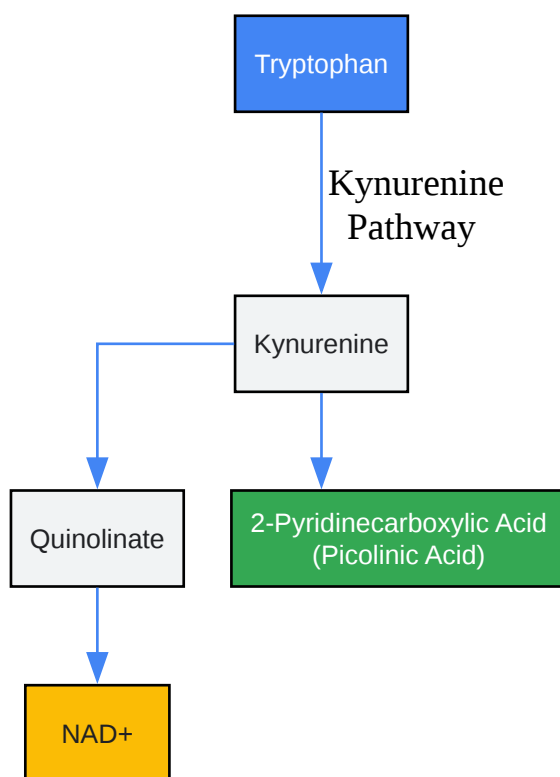
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Synthesis of 2-Pyridinecarboxylic Acid

Biological Significance and Signaling Pathways

2-Pyridinecarboxylic acid is a metabolite of the amino acid tryptophan and plays a role as a chelating agent for divalent metal ions like zinc.

- Tryptophan Metabolism Pathway

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Simplified Tryptophan Metabolism

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References

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